

Ethyl Heptanoate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Ethyl Heptanoate	
Cat. No.:	B153104	Get Quote

CAS Number: 106-30-9[1][2][3][4][5]

Molecular Formula: C9H18O2

Molecular Weight: 158.24 g/mol

This technical guide provides an in-depth overview of **ethyl heptanoate**, a fatty acid ethyl ester. It is intended for researchers, scientists, and professionals in drug development, offering comprehensive data on its chemical properties, synthesis, and analytical methods.

Core Chemical and Physical Properties

Ethyl heptanoate, also known as ethyl enanthate, is a clear, colorless liquid recognized for its characteristic fruity aroma, often compared to that of grapes or cognac. It is the ester formed from the condensation of heptanoic acid and ethanol. While soluble in organic solvents like alcohol, ether, and chloroform, it is insoluble in water.



Property	Value	Source
CAS Number	106-30-9	
Molecular Formula	C9H18O2	_
Molecular Weight	158.24 g/mol	-
Boiling Point	188-189 °C	-
Melting Point	-66 °C	-
Density	0.87 g/mL at 25 °C	-
Refractive Index	1.412 (n20/D)	-

Synthesis of Ethyl Heptanoate

The primary method for synthesizing **ethyl heptanoate** is through the Fischer esterification of heptanoic acid with ethanol. This reaction is typically catalyzed by a strong acid.

Experimental Protocol: Fischer Esterification

Objective: To synthesize **ethyl heptanoate** from heptanoic acid and ethanol.

Materials:

- · Heptanoic acid
- Ethanol (in excess)
- Strong acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Reaction flask
- · Reflux condenser
- · Heating mantle
- Separatory funnel



- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

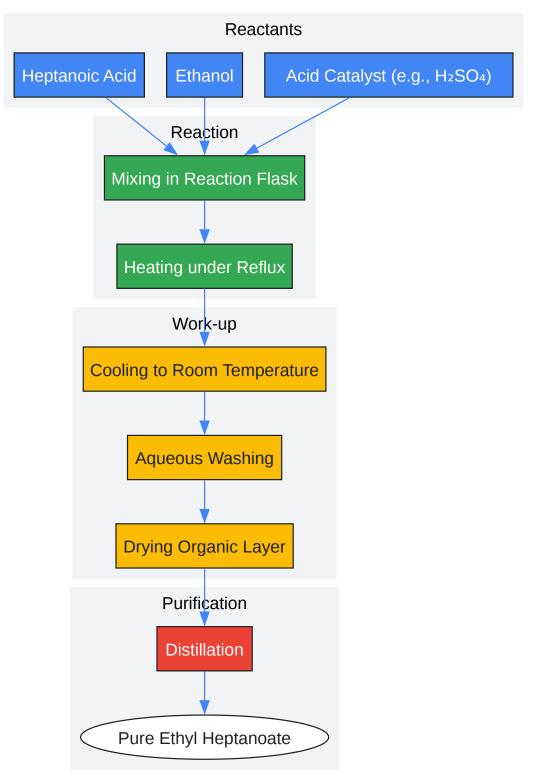
Methodology:

- Combine heptanoic acid and an excess of ethanol in a round-bottom flask.
- Carefully add a catalytic amount of a strong acid (e.g., a few drops of concentrated sulfuric acid).
- Attach a reflux condenser and heat the mixture to reflux for several hours to drive the equilibrium towards the product.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with water to remove excess ethanol and the acid catalyst.
- Wash with a sodium bicarbonate solution to neutralize any remaining acid.
- Wash again with brine to remove any remaining water-soluble byproducts.
- Separate the organic layer and dry it over a suitable drying agent like anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude **ethyl heptanoate** by distillation to obtain the final product.

A study in 2024 highlighted the use of a microreactor system for the acid-catalyzed esterification, which achieved a 98% conversion in 45 minutes at 100°C with 2.5% sulfuric acid. This method offers a significant improvement in reaction time compared to conventional batch reactors, which required 6 hours for the same conversion rate, owing to better heat transfer and reduced diffusion limitations.



Fischer Esterification Workflow for Ethyl Heptanoate Synthesis



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Fischer Esterification Workflow



Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile compounds like **ethyl heptanoate**, providing both separation and identification based on mass fragmentation patterns.

Experimental Protocol: GC-MS Analysis

Objective: To identify and quantify **ethyl heptanoate** in a sample.

Instrumentation and Reagents:

- Gas Chromatograph with a mass selective detector.
- GC Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysysiloxane).
- Carrier Gas: Helium (99.999% purity).
- Solvent for sample preparation (e.g., dichloromethane or hexane).
- Certified reference standard of ethyl heptanoate.

Methodology:

- Sample Preparation: Dissolve the sample containing **ethyl heptanoate** in a suitable solvent to a concentration within the calibration range. If necessary, perform extraction or cleanup to remove interfering matrix components.
- Instrument Setup:
 - Injector: Set to a temperature of 250°C with a split or splitless injection mode.
 - Oven Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a final temperature (e.g., 250°C) at a controlled rate.
 - Mass Spectrometer: Operate in electron ionization (EI) mode with a scan range appropriate for the expected fragments of ethyl heptanoate.



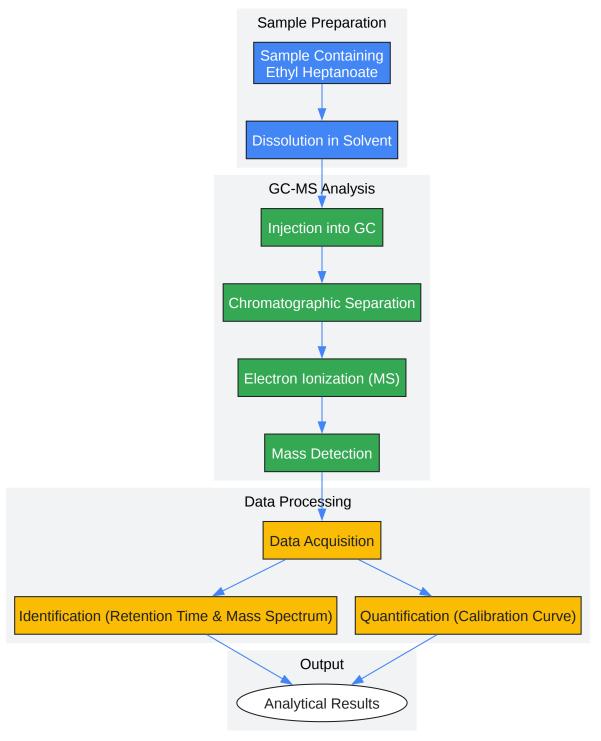




- Injection: Inject a small volume (e.g., 1 μL) of the prepared sample into the GC.
- Data Acquisition: Acquire data throughout the GC run.
- Data Analysis:
 - Identification: Confirm the presence of ethyl heptanoate by comparing the retention time and the acquired mass spectrum with that of a certified reference standard. Key mass fragments for ethyl heptanoate can be used for confirmation.
 - Quantification: Create a calibration curve using the certified reference standard at various concentrations to quantify the amount of **ethyl heptanoate** in the sample.



GC-MS Analysis Workflow for Ethyl Heptanoate



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GC-MS Analysis Workflow



Applications in Research and Drug Development

Ethyl heptanoate has several applications relevant to the scientific and pharmaceutical fields:

- Flavoring and Fragrance Industry: It is widely used as a flavoring agent in food and beverages and as a fragrance component in perfumes and cosmetics.
- Pharmaceutical Formulations: Due to its solvent properties, ethyl heptanoate can be used
 as a solvent or carrier for active pharmaceutical ingredients, potentially enhancing the
 stability and bioavailability of certain medications.
- Organic Synthesis: It serves as a reagent or solvent in various organic synthesis and analytical chemistry applications.
- Agricultural Chemicals: Ethyl heptanoate is employed in the formulation of some pesticides and herbicides as a carrier to improve the effectiveness of the active ingredients.
- Biochemical Research: It can be used as a model compound for studying ester hydrolysis reactions. Additionally, it has been investigated for its potential antimicrobial properties against certain bacteria and fungi.

Safety and Handling

Ethyl heptanoate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area. It is reported to have low toxicity upon ingestion and skin contact. For detailed safety information, refer to the material safety data sheet (MSDS).

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